

An In-depth Technical Guide to the Thermodynamic Properties of Yttrium Chloride

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Compound of Interest

Compound Name: Yttrium chloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermodynamic properties of **Yttrium Chloride** (YCl_3). The information presented herein is intended to serve as a critical resource for researchers, scientists, and professionals in drug development and related fields who require a thorough understanding of the physicochemical behavior of this compound. This document details key thermodynamic parameters, outlines the experimental methodologies for their determination, and presents logical workflows for its synthesis and characterization.

Core Thermodynamic Properties of Yttrium Chloride

The thermodynamic stability and reactivity of **Yttrium Chloride** are dictated by fundamental properties such as its enthalpy of formation, entropy, and heat capacity. These parameters are crucial for predicting the behavior of YCl_3 in various chemical processes, including synthesis, purification, and its application in materials science and catalysis.

Enthalpy, Entropy, and Heat Capacity

The following tables summarize the key thermodynamic data for solid **Yttrium Chloride** at standard conditions (298.15 K and 1 bar).

Table 1: Standard Molar Thermodynamic Properties of **Yttrium Chloride** (YCl_3) at 298.15 K

Thermodynamic Property	Symbol	Value	Units
Standard Molar Enthalpy of Formation	$\Delta_f H^\circ$	-1018.4 ± 2.6 [1]	kJ/mol
Standard Molar Entropy	S°	151.4 [2]	J/(mol·K)
Molar Heat Capacity (constant pressure)	C_p	98.40 [2]	J/(mol·K)

Table 2: Temperature-Dependent Molar Heat Capacity of **Yttrium Chloride** (YCl₃)

The heat capacity of **Yttrium Chloride** has been investigated over a range of temperatures. The values below are derived from adiabatic calorimetry measurements.[\[2\]](#)

Temperature (K)	Molar Heat Capacity (C_p) (J/mol·K)
11	(Value not explicitly stated in snippets)
...	...
298.15	98.40 [2]
310	(Value not explicitly stated in snippets)

Note: The search results indicate that the specific heat was investigated in the 11-310 K interval, but a full data table was not available in the provided snippets. The value at 298.15 K is explicitly mentioned.

Experimental Protocols for Thermodynamic Characterization

Accurate determination of the thermodynamic properties of **Yttrium Chloride** relies on precise and well-established experimental techniques. The following sections provide detailed methodologies for key experiments.

Adiabatic Calorimetry for Heat Capacity and Entropy Measurement

Objective: To determine the heat capacity (C_p) of solid **Yttrium Chloride** as a function of temperature and to calculate its standard molar entropy (S°).

Methodology:

- **Sample Preparation:** A high-purity, anhydrous sample of **Yttrium Chloride** is required. The sample should be finely powdered to ensure good thermal contact within the calorimeter. The mass of the sample is precisely determined.
- **Calorimeter Setup:** An adiabatic calorimeter is used, which is designed to minimize heat exchange with the surroundings. The calorimeter vessel containing the sample is placed within a series of concentric adiabatic shields. The temperatures of the vessel and the shields are precisely controlled and monitored.
- **Measurement Procedure:**
 - The sample is cooled to the lowest desired temperature (e.g., near absolute zero).
 - A known amount of electrical energy (Q) is supplied to the heater of the calorimeter vessel, causing a small, incremental increase in temperature (ΔT).
 - The temperature of the sample is carefully monitored until thermal equilibrium is reached.
 - The heat capacity at the average temperature of the interval is calculated using the formula: $C_p = Q / \Delta T$.
 - This process is repeated in small temperature increments over the entire desired temperature range (e.g., from 11 K to 310 K).
- **Data Analysis and Entropy Calculation:**
 - The measured heat capacity values are plotted as a function of temperature.

- The standard molar entropy at a given temperature T (e.g., 298.15 K) is determined by integrating the C_p/T versus T curve from 0 K to T , in accordance with the third law of thermodynamics.

Solution Calorimetry for Enthalpy of Formation

Objective: To determine the standard molar enthalpy of formation ($\Delta_f H^\circ$) of **Yttrium Chloride**.

Methodology:

- Reactant Preparation:
 - High-purity Yttrium metal and anhydrous **Yttrium Chloride** are used.
 - A standardized solution of hydrochloric acid (e.g., 1.0 M HCl) is prepared.
- Calorimeter Setup: A constant-pressure solution calorimeter, such as a coffee-cup calorimeter or a more sophisticated isothermal-jacket calorimeter, is employed. The calorimeter is equipped with a sensitive thermometer and a stirrer.
- Experimental Runs:
 - Run 1: Enthalpy of Solution of Yttrium Metal:
 - A known volume of the HCl solution is placed in the calorimeter, and its initial temperature is recorded.
 - A precisely weighed sample of Yttrium metal is added to the acid, and the reaction is allowed to proceed to completion with constant stirring.
 - The final temperature of the solution is recorded. The enthalpy change for the reaction of Yttrium metal with HCl is calculated.
 - Run 2: Enthalpy of Solution of **Yttrium Chloride**:
 - The same procedure is followed as in Run 1, but with a precisely weighed sample of anhydrous **Yttrium Chloride** instead of Yttrium metal. The enthalpy of solution for YCl_3 in HCl is determined.

- Hess's Law Calculation: The standard enthalpy of formation of **Yttrium Chloride** is calculated using Hess's Law, combining the experimentally determined enthalpy changes with the known standard enthalpy of formation of the $\text{Y}^{3+}(\text{aq})$ ion and $\text{Cl}^{-}(\text{aq})$ ions.

Knudsen Effusion Mass Spectrometry for Vapor Pressure and Sublimation Enthalpy

Objective: To measure the vapor pressure of **Yttrium Chloride** at high temperatures and to determine its enthalpy of sublimation.

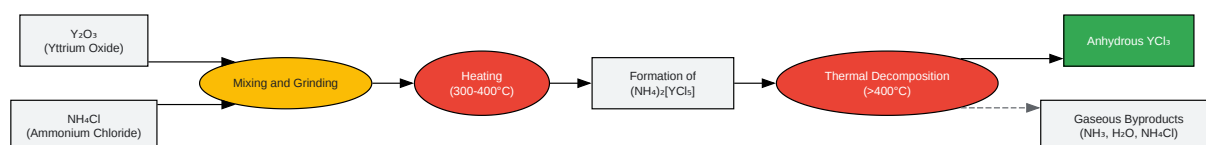
Methodology:

- Sample Preparation: A sample of anhydrous **Yttrium Chloride** is placed in a Knudsen cell, which is a small, thermally stable container with a small orifice.
- Apparatus Setup: The Knudsen cell is placed within a high-vacuum chamber and is heated to a precise, controlled temperature. The effusion cell is positioned such that the effusing vapor forms a molecular beam that enters the ion source of a mass spectrometer.
- Measurement Procedure:
 - The temperature of the Knudsen cell is gradually increased, and the mass spectrum of the effusing vapor is recorded at different temperatures.
 - The intensities of the ion currents corresponding to the vapor species (e.g., YCl_3^{+} and potentially dimer ions like $\text{Y}_2\text{Cl}_5^{+}$) are measured as a function of temperature.
- Data Analysis:
 - The partial pressures of the vapor species are calculated from the ion intensities using the instrument's sensitivity constant, which is determined by a calibration standard.
 - The enthalpy of sublimation (ΔH_{sub}) is determined from the slope of a plot of the natural logarithm of the partial pressure versus the inverse of the absolute temperature (the Clausius-Clapeyron equation).

Synthesis and Characterization Workflow

Synthesis of Anhydrous Yttrium Chloride via the Ammonium Chloride Route

Anhydrous **Yttrium Chloride** is commonly prepared from Yttrium Oxide (Y_2O_3) via the ammonium chloride route. This method is effective in avoiding the formation of stable oxychlorides that can occur with direct dehydration of hydrated **Yttrium Chloride**.

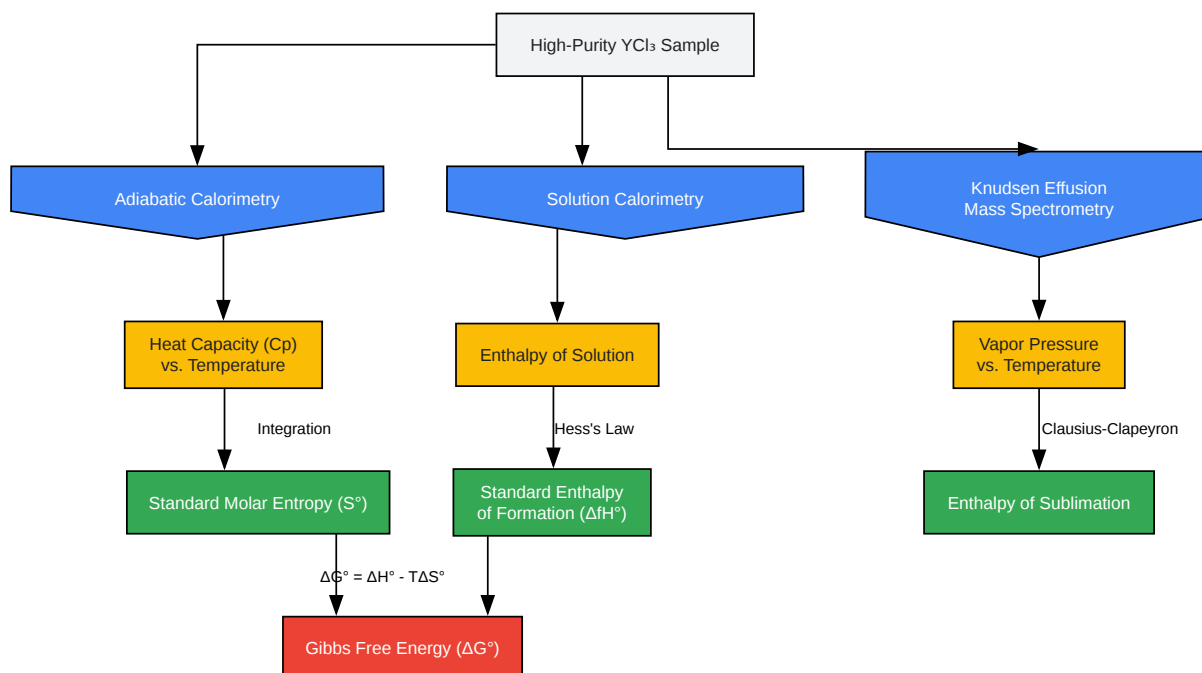


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Synthesis of Anhydrous YCl_3 via the Ammonium Chloride Route.

Experimental Workflow for Thermodynamic Property Determination

The determination of the thermodynamic properties of **Yttrium Chloride** involves a series of interconnected experimental and analytical steps.



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Workflow for Determining Thermodynamic Properties of YCl_3 .

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References

- 1. laguardia.edu [laguardia.edu]
- 2. Search results [inis.iaea.org]

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